

Safeguarding Your Laboratory: Proper Disposal of 1-Ethoxy-2-propanol

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Compound of Interest

Compound Name: 1-Ethoxy-2-propanol

Cat. No.: B074678

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For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount, extending beyond the laboratory bench to the responsible management of chemical waste. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-Ethoxy-2-propanol**, ensuring the protection of personnel and the environment while maintaining regulatory compliance.

Immediate Safety and Disposal Overview

1-Ethoxy-2-propanol, a flammable liquid, is classified as a hazardous waste primarily due to its ignitability.[1] Proper disposal is not merely a suggestion but a legal requirement under regulations set forth by the Environmental Protection Agency (EPA) and other local authorities. The key to compliant disposal is to treat this chemical as a characteristic hazardous waste.

Step-by-Step Disposal Protocol

1. Hazardous Waste Determination:

- **Ignitability:** **1-Ethoxy-2-propanol** has a flash point of approximately 42°C (107.6°F), which is below the 60°C (140°F) threshold for ignitable hazardous waste.[1] Therefore, it is classified under the EPA hazardous waste code D001.
- **Listings:** While some related compounds like 2-ethoxyethanol are listed as F005, **1-Ethoxy-2-propanol** itself is not explicitly listed.[2][3][4][5][6][7] Therefore, classification is based on its characteristics.

2. Segregation and Collection:

- **Dedicated Waste Container:** Designate a specific, clearly labeled, and chemically compatible container for **1-Ethoxy-2-propanol** waste. Suitable containers can be glass, metal, or appropriate plastic.^[1]
- **Labeling:** The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**1-Ethoxy-2-propanol**," and the EPA waste code "D001."
- **Avoid Mixing:** Do not mix **1-Ethoxy-2-propanol** waste with other chemical waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department. Incompatible wastes can lead to dangerous reactions.

3. Safe Handling and Storage:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat when handling **1-Ethoxy-2-propanol** waste.
- **Ventilation:** Handle the waste in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.
- **Ignition Sources:** Keep the waste container away from all sources of ignition, such as open flames, sparks, and hot surfaces.^[2]
- **Container Closure:** Keep the waste container tightly closed except when adding waste.^[1]
- **Storage Location:** Store the sealed waste container in a designated hazardous waste accumulation area, which should be a cool, dry, and well-ventilated location, away from incompatible materials. Flammable liquid storage cabinets are recommended.

4. Disposal and Removal:

- **Licensed Waste Hauler:** Arrange for the disposal of the hazardous waste through your institution's EHS department, which will coordinate with a licensed hazardous waste disposal contractor.

- Incineration: The typical disposal method for flammable liquid waste is incineration at a permitted hazardous waste treatment, storage, and disposal facility (TSDF).[8]
- Do Not Dispose Down the Drain: Under no circumstances should **1-Ethoxy-2-propanol** be poured down the drain. This can lead to environmental contamination and potential fire hazards in the sewer system.[1]

Quantitative Data for 1-Ethoxy-2-propanol

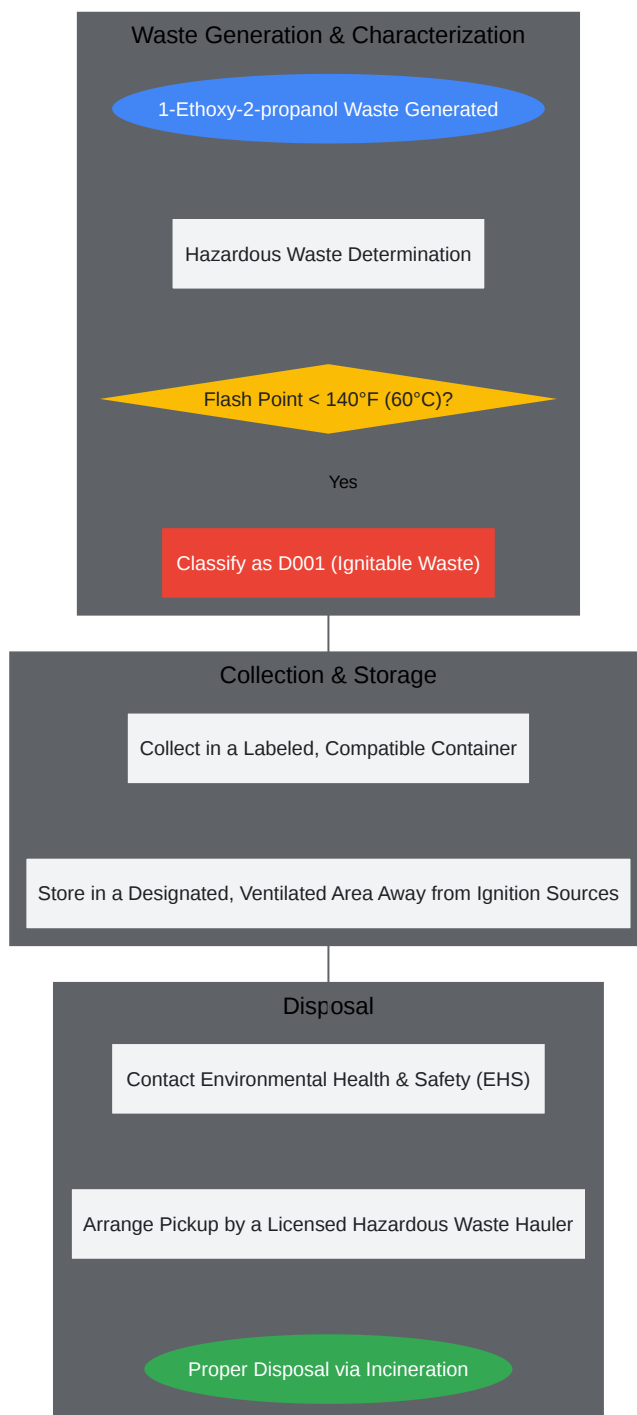
For quick reference, the following table summarizes key quantitative data for **1-Ethoxy-2-propanol**.

Property	Value
Molecular Formula	C5H12O2
Molecular Weight	104.15 g/mol
Boiling Point	132 °C
Melting Point	-100 °C
Flash Point	42 °C
Density	0.897 g/cm ³
Oral LD50 (Rat)	1792 mg/kg[9]
Dermal LD50 (Rabbit)	8100 mg/kg[10]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Ethoxy-2-propanol**.

1-Ethoxy-2-propanol Disposal Workflow



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Caption: Disposal workflow for **1-Ethoxy-2-propanol**.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible stewardship of chemical resources. Always consult your institution's specific safety and disposal guidelines, as they may have additional requirements.

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